

Technical Guide: Properties of alpha-D-glucose-13C6,d7

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Compound of Interest

Compound Name: *alpha-D-glucose-13C6,d7*

Cat. No.: *B15138392*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical summary of the molecular properties of the isotopically labeled monosaccharide, **alpha-D-glucose-13C6,d7**. This stable isotope-labeled compound is a crucial tool in metabolic research, enabling the precise tracing of glucose through various biochemical pathways.

Introduction to Isotopic Labeling

alpha-D-glucose-13C6,d7 is a specialized form of alpha-D-glucose where all six carbon atoms have been replaced with the stable isotope carbon-13 (¹³C), and seven hydrogen atoms have been substituted with deuterium (²H or D). This enrichment with heavy isotopes allows researchers to distinguish the labeled glucose from endogenous pools within biological systems using techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Molecular Formula and Structure

The standard chemical formula for alpha-D-glucose is C₆H₁₂O₆.^[1]^[2]^[3] The isotopic labeling modifies this composition significantly.

- Standard alpha-D-glucose: C₆H₁₂O₆
- **alpha-D-glucose-13C6,d7:** ¹³C₆D₇H₅O₆^[4]^[5]^[6]

In this labeled variant, all six carbon atoms are ^{13}C isotopes.^{[7][8]} Of the twelve hydrogen atoms, seven are replaced by deuterium (D), a stable isotope of hydrogen containing one proton and one neutron.^{[9][10][11]} The remaining five hydrogens are the common protium (^1H) isotope.

Molecular Weight

The substitution of lighter isotopes with their heavier counterparts results in a significant increase in the molecular weight of the molecule. The precise molecular weight is calculated based on the atomic masses of the constituent isotopes.

- Isotope Mass (^{12}C): ~12.0000 u
- Isotope Mass (^{13}C): ~13.00335 u^{[7][12][13]}
- Isotope Mass (^1H): ~1.0078 u^[14]
- Isotope Mass ($^2\text{H}/\text{D}$): ~2.01410 u^{[9][14]}
- Isotope Mass (^{16}O): ~15.9949 u

Based on these atomic masses, the calculated molecular weight for **alpha-D-glucose-13C6,d7** is approximately 193.15 g/mol .^{[4][5][6][15]} This is a notable increase from the molecular weight of standard alpha-D-glucose, which is approximately 180.16 g/mol .^{[1][2][16]}

Data Summary

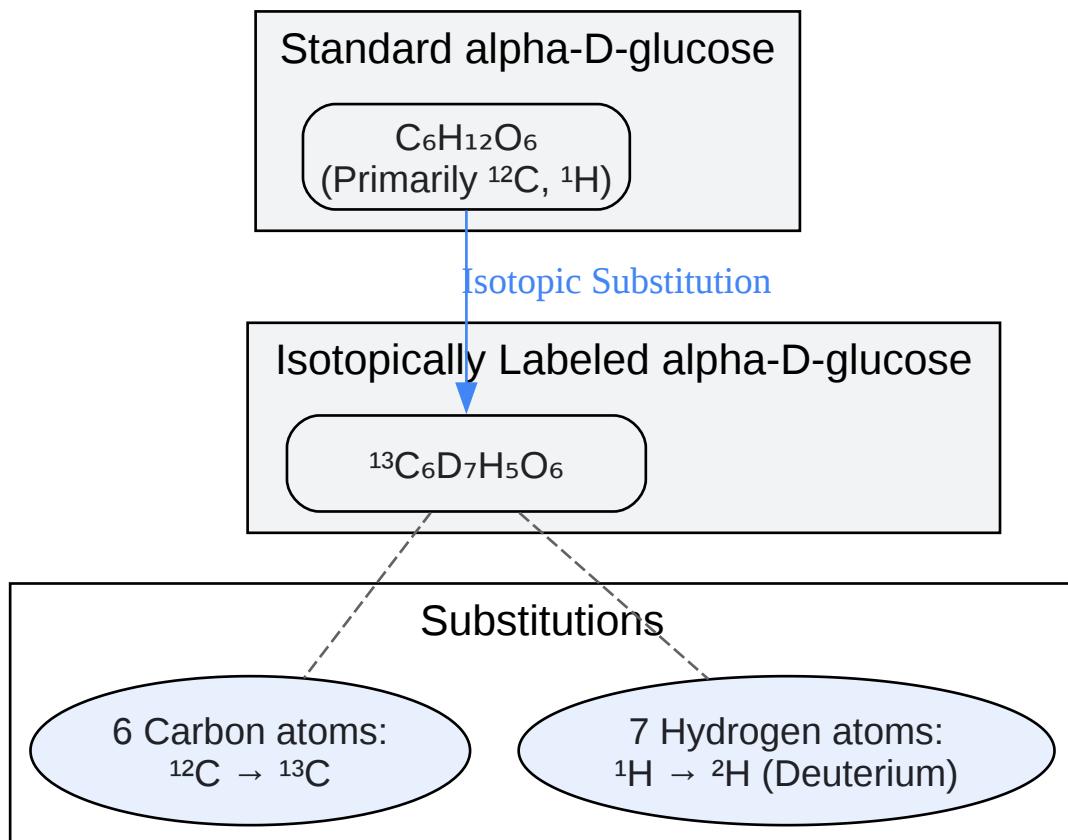
The quantitative properties of standard alpha-D-glucose and its isotopically labeled form are summarized below for direct comparison.

Property	Standard alpha-D-glucose	alpha-D-glucose-13C6,d7
Molecular Formula	$\text{C}_6\text{H}_{12}\text{O}_6$ ^{[1][2][17]}	$^{13}\text{C}_6\text{D}_7\text{H}_5\text{O}_6$ ^{[4][5][6]}
Molecular Weight (g/mol)	180.16 ^{[3][16][17][18]}	193.15 ^{[5][6][15]}
Carbon Isotopes	Primarily ^{12}C (~98.9%)	^{13}C (≥99 atom %) ^[4]
Hydrogen Isotopes	Primarily ^1H (>99.98%)	7 Deuterium (D), 5 Protium (H)

Visualization of Isotopic Substitution

The following diagram illustrates the logical relationship between the standard glucose molecule and its isotopically labeled counterpart, highlighting the specific elemental substitutions.

Isotopic Labeling of alpha-D-glucose



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Logical flow from standard to isotopically labeled glucose.

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